

Technical Support Center: PSB-12379

Dissolution

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Compound of Interest

Compound Name: PSB-12379

Cat. No.: B610305

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This guide provides researchers, scientists, and drug development professionals with a comprehensive sonication protocol for dissolving **PSB-12379** and addresses common issues that may be encountered during the process.

Frequently Asked Questions (FAQs) & Troubleshooting

Q1: What is the recommended solvent for dissolving **PSB-12379**?

A1: **PSB-12379** is soluble in water.^{[1][2][3][4]} Some suppliers provide it pre-dissolved in water at a concentration of 10mM.^{[1][4]} It is also soluble in DMSO.^{[2][5]} For aqueous solutions, it is advisable to filter and sterilize the solution using a 0.22 µm filter before use.^[2]

Q2: My **PSB-12379** is not dissolving completely, what should I do?

A2: If you observe precipitation or incomplete dissolution, sonication is recommended to aid dissolution.^{[2][3][5]} Gently warming the solution to 37°C can also help increase solubility before sonication.^[6] Ensure you are using a sufficient volume of solvent for the amount of compound.

Q3: Can I sonicate my sample for an extended period?

A3: While sonication is useful, prolonged or high-power sonication can generate heat, which may degrade the compound. It is best to sonicate in short bursts (e.g., 5-10 minutes) and cool

the sample in an ice bath between intervals to prevent overheating. Monitor the sample for any signs of degradation, such as a change in color.

Q4: What should I do if the compound precipitates out of solution after cooling?

A4: If precipitation occurs upon cooling, it may indicate that the solution is supersaturated. You can try gently warming the solution again before use. For long-term storage, it is recommended to store stock solutions at -20°C or -80°C to maintain stability.^[2] To avoid repeated freeze-thaw cycles, it is advisable to store the solution in aliquots.^[6]

Q5: Is there a difference in solubility for different salt forms of **PSB-12379**?

A5: Yes, different salt forms can have varying solubilities. For example, the ditriethylamine salt of **PSB-12379** has a reported solubility of 11 mg/mL in DMSO with recommended sonication.^[5] Always refer to the technical data sheet provided by the supplier for your specific batch.

Quantitative Data Summary

The following table summarizes the solubility information for **PSB-12379** from various sources.

Solvent	Reported Solubility	Notes	Source
Water	Soluble (supplied pre-dissolved at 10mM)	^[1] ^[4]	
Water	125 mg/mL (242.55 mM)	Ultrasonic assistance needed	^[2]
Water	5 mg/ml	Sonicated	^[3]
Water	7.14 mg/mL (13.85 mM)	^[6]	
DMSO	≥ 5 mg/mL (9.70 mM)	Use newly opened DMSO as it can be hygroscopic	^[2]
DMSO	11 mg/mL (15.33 mM)	Sonication is recommended (for ditriethylamine salt)	^[5]

Experimental Protocol: Sonication for Dissolving PSB-12379

This protocol outlines the steps for dissolving **PSB-12379** using a bath sonicator.

Materials:

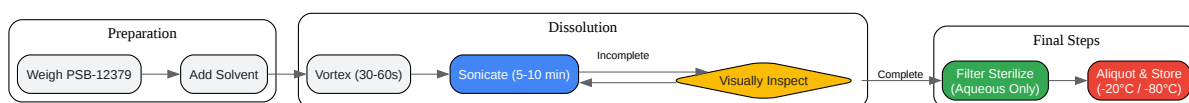
- **PSB-12379** powder
- Recommended solvent (e.g., sterile, nuclease-free water or anhydrous DMSO)
- Appropriate centrifuge tubes (e.g., 1.5 mL or 15 mL conical tubes)
- Vortex mixer
- Bath sonicator
- Ice bath (optional, for temperature-sensitive applications)
- Pipettes and sterile filter tips

Procedure:

- **Weighing:** Accurately weigh the desired amount of **PSB-12379** powder in a suitable tube.
- **Solvent Addition:** Add the calculated volume of the chosen solvent to achieve the target concentration.
- **Initial Mixing:** Briefly vortex the tube for 30-60 seconds to initially disperse the powder.
- **Sonication:**
 - Place the tube in a bath sonicator. Ensure the water level in the sonicator is sufficient to cover the solvent level in the tube.
 - Sonicate for 5-10 minute intervals.
 - Visually inspect the solution for complete dissolution after each interval.

- If the compound has not fully dissolved, vortex the tube again and repeat the sonication.
- For temperature-sensitive applications, place the tube in an ice bath for 1-2 minutes between sonication intervals to prevent overheating.
- Final Check: Once the solution is clear and no particulate matter is visible, the compound is dissolved.
- Sterilization (for aqueous solutions): If preparing an aqueous stock solution for cell-based assays, filter sterilize the solution using a 0.22 μm syringe filter.
- Storage: Store the stock solution in aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

Experimental Workflow



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References

1. rndsystems.com [rndsystems.com]
2. medchemexpress.com [medchemexpress.com]
3. caymanchem.com [caymanchem.com]

- 4. PSB 12379 | NTPDase | Tocris Bioscience [tocris.com]
- 5. PSB-12379 ditriethylamine salt | CD73 | TargetMol [targetmol.com]
- 6. glpbio.com [glpbio.com]
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